

internal perfluoroolefins reactivity with nucleophiles

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Compound Focus: Perfluorohept-2-ene

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Fundamental Reactivity Principles

Internal perfluoroolefins are highly electrophilic and readily react with a wide range of nucleophiles. A key feature of these reactions is that they often proceed via **nucleophilic vinylic substitution**, where the nucleophile attacks the electron-deficient double bond, leading to the displacement of a fluoride ion [1] [2] [3].

A common initial step is the addition of the nucleophile to the olefin, forming an anionic intermediate. This is often followed by the **elimination of a fluoride ion** to form a new perfluoroolefin, which may be an isomer of the starting material [2]. In some cases, the initial addition can trigger further reactions, such as the opening of a fused pyran ring, leading to the formation of products like enamino ketones when reacting with amines [1].

Reactions with Specific Nucleophiles

The following table summarizes the reactions of internal perfluoroolefins with different classes of nucleophiles.

Nucleophile Class	Reaction Products & Key Features	Mechanistic Notes
Nitrogen-Centered (Ammonia, primary aliphatic amines) [1] [2]	Enamino ketones (as single <i>E</i> isomers in DMSO) [1]; Terminal perfluoroolefins [2]	Initial aza-Michael addition, potentially followed by pyran ring opening [1]; Reaction can involve allylic displacement and isomerization [2]
Oxygen-Centered [2]	Fluoroorganic materials and intermediates	--
Sulfur-Centered [2]	--	--
Fluoride Ion (F⁻) [2] [3]	Isomerization of terminal perfluoroolefins to internal isomers; Generation of C-nucleophiles (perfluorocarbanions) from other perfluoroolefins	Acts as a base/catalyst; Anion stabilization by perfluoroalkyl groups [3]
Carbon-Centered (Carbanions, C-carbocations) [2] [3]	Synthesis of various fluoroorganic compounds	--
Organometallic Hydrides (e.g., Cp* ₂ ZrH ₂) [4]	Hydrodefluorinated products (vinylic C–F activation)	Mechanism can be σ -bond metathesis or olefin insertion/ β -fluoride elimination [4]

Catalytic Dimerization and Reaction Mechanisms

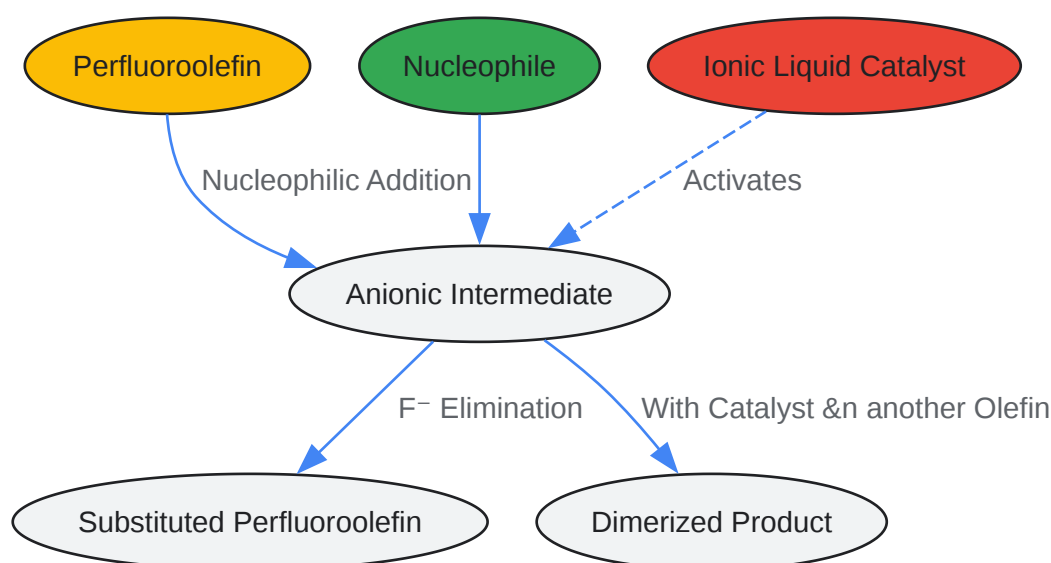
A prominent and industrially relevant reaction is the dimerization of perfluoroolefins like hexafluoropropylene (HFP). Recent research highlights the high efficiency of **strong nucleophilic ionic liquids** as catalysts for this process, offering a greener alternative to traditional metal salt catalysts [5] [6].

The table below compares the performance of different ionic liquid catalysts for HFP dimerization.

Catalyst	Turnover Frequency (TOF) (h ⁻¹)	Selectivity	Key Findings
[C ₆ DMAP] [SCN] [5]	325.04	--	Catalytic activity was 2.4 times higher than traditional metal salts and 1.5 times higher than imidazole ionic liquids; Proposed dual-activation mechanism involving anion and cation
[C ₆ mim] [SCN] [6]	108.36	97.96%	Catalytic activity was double that of traditional metal salt systems; High performance attributed to strong nucleophilicity of anions and weak anion-cation interaction

These ionic liquid catalysts are believed to operate through a **bifunctional mechanism**, where both the anion and cation of the ionic liquid play an active role [5]. The strong nucleophilicity of the anion (like SCN⁻) is crucial for initiating the reaction, while the interaction between the ions affects the overall catalytic performance [6].

The following diagram illustrates the general mechanistic pathways for nucleophilic vinylic substitution and catalytic dimerization.



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General reaction pathways for internal perfluoroolefins with nucleophiles, including substitution and catalytic dimerization.

Experimental Considerations

- **Isomerization:** A critical factor to consider is the isomerization of perfluoroolefins under reaction conditions. The presence of a fluoride ion can catalyze the isomerization of terminal perfluoroolefins to more stable internal isomers. If the rate of reaction with a nucleophile is higher for these new isomers than for the initial olefin, it can result in a complex mixture of products [2].
- **Catalyst Selection:** For dimerization reactions, ionic liquids with strong nucleophilic anions (like thiocyanate, SCN^-) and cations that promote weak ion pairing (such as $[\text{C}_6\text{DMAP}]^+$ or $[\text{C}_6\text{mmim}]^+$) show superior activity [5] [6].

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References

1. Vinylic Nucleophilic in Perfluoroacylchromenes. Substitution [link.springer.com]
2. Volume # 2(15), March - April 2001 — " Internal in... perfluoroolefins [notes.fluorine1.ru]
3. in the Synthesis of Organofluorine... Internal Perfluoroolefins [link.springer.com]
4. Mechanistic investigation of vinylic carbon–fluorine bond activation of perfluorinated cycloalkenes using $\text{Cp}^*\text{2ZrH}_2$ and $\text{Cp}^*\text{2ZrHF}$ - ScienceDirect [sciencedirect.com]
5. Efficient dimerization of perfluoroolefin catalyzed by strong... [pubs.rsc.org]
6. Efficient dimerization of perfluoroolefin with strong nucleophilic ionic... [pubs.rsc.org]

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